

# 5-Fluoroisobenzofuran-1(3H)-one material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 5-Fluoroisobenzofuran-1(3H)-one

Cat. No.: B1317678

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## Technical Guide: 5-Fluoroisobenzofuran-1(3H)-one

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data, properties, and handling procedures for **5-Fluoroisobenzofuran-1(3H)-one** (CAS No. 700-85-6). The information is intended to support laboratory safety and inform research and development activities.

## Chemical Identification and Physical Properties

**5-Fluoroisobenzofuran-1(3H)-one**, also known as 5-fluorophthalide, is a fluorinated heterocyclic organic compound.[1] It serves as a key intermediate in the synthesis of various pharmaceutical compounds, particularly in the development of central nervous system agents and serotonin reuptake inhibitors.[2] The fluorine substitution can enhance binding affinity and metabolic stability in drug candidates.[2]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	5-fluoro-2-benzofuran-1(3H)-one
Synonyms	5-Fluoro-1(3h)-isobenzofuranone, 5-fluorophthalide, 5-Fluoro-1,3-dihydroisobenzofuran-1-one[1]
CAS Number	700-85-6[1]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> FO <sub>2</sub> [1]
Molecular Weight	152.12 g/mol [1][2]
InChI Key	KKDJJBAMSYLYQS-UHFFFAOYSA-N[1]

Table 2: Physical and Chemical Properties

Property	Value	Source
Physical Form	Solid[1]	
Melting Point	118-119 °C	
Boiling Point	322.686 °C at 760 mmHg[2]	
Purity	Typically ≥96%[1]	

## Hazard Identification and Safety Information

The compound is classified as harmful and an irritant. Appropriate personal protective equipment (PPE) and handling procedures are mandatory.

Table 3: GHS Hazard Classification

Hazard Class	Hazard Statement
Acute toxicity, Oral	H302: Harmful if swallowed.
Skin corrosion/irritation	H315: Causes skin irritation.
Serious eye damage/eye irritation	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation.

Pictogram:

- GHS07 (Harmful/Irritant)

Signal Word: Warning

Precautionary Statements: Users should adhere to the following precautionary statements:

P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P330, P362+P364, P403+P233, P405, P501.

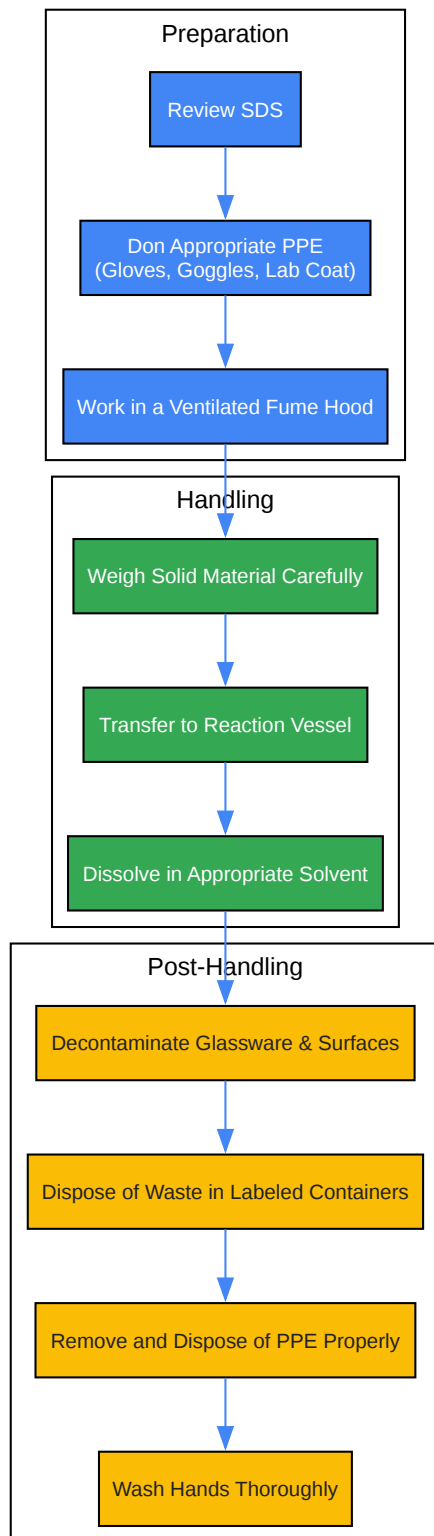
## Experimental Protocols & Handling

Detailed experimental protocols for the synthesis or toxicological evaluation of **5-Fluoroisobenzofuran-1(3H)-one** are not publicly available in standard safety data sheets. The following sections outline general procedures for safe handling, storage, and emergency response based on compiled MSDS information.

### General Laboratory Handling Workflow

The following workflow should be observed when handling **5-Fluoroisobenzofuran-1(3H)-one** in a laboratory setting.

## General Handling Workflow for 5-Fluoroisobenzofuran-1(3H)-one



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Caption: General laboratory workflow for handling solid chemical reagents.

## Storage

- Conditions: Store in a cool, dry, well-ventilated area.<sup>[2]</sup> Keep container tightly closed. Some suppliers recommend storage at room temperature, while others suggest 2-8°C under a dry seal.<sup>[2]</sup> An inert atmosphere is also recommended for storage.<sup>[3]</sup>
- Incompatible Materials: Avoid strong oxidizing agents.

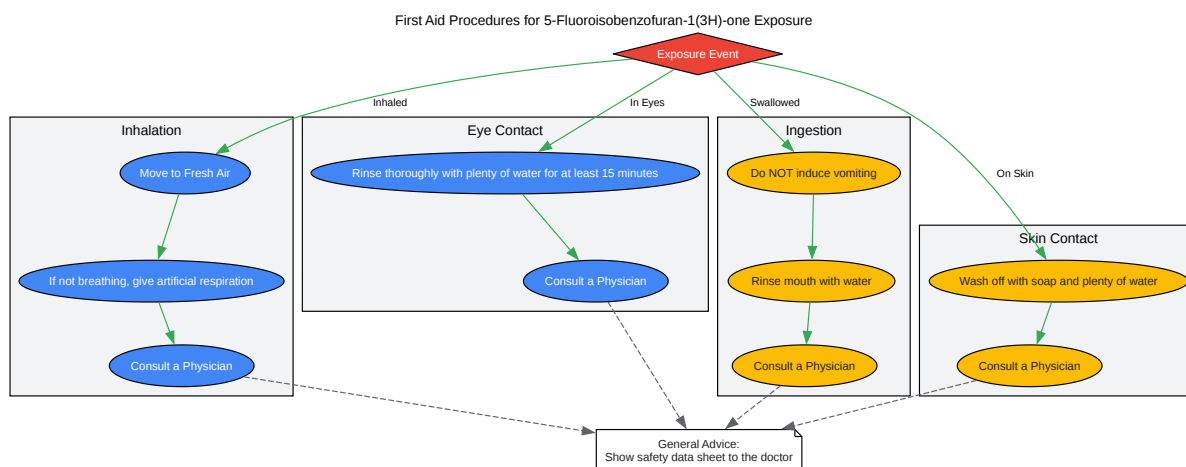
## Personal Protective Equipment (PPE)

A detailed experimental protocol for PPE selection is not available. However, based on the hazard classification, the following standard PPE is required:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat. Ensure proper glove removal technique.
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH (US) or CEN (EU) approved respirator. For nuisance exposures, a type P95 (US) or P1 (EU EN 143) particle respirator is suitable. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.<sup>[4]</sup>

## Emergency and First Aid Procedures

In case of exposure, follow the procedures outlined below.



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Caption: Flowchart of first aid measures following exposure.

## Fire-Fighting and Accidental Release Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Hazardous Combustion Products: Carbon oxides and hydrogen fluoride.
- Accidental Release:
  - Wear appropriate personal protective equipment.

- Avoid dust formation.
- Sweep up and shovel the material.
- Place in a suitable, closed container for disposal.
- Do not let the product enter drains.[4]

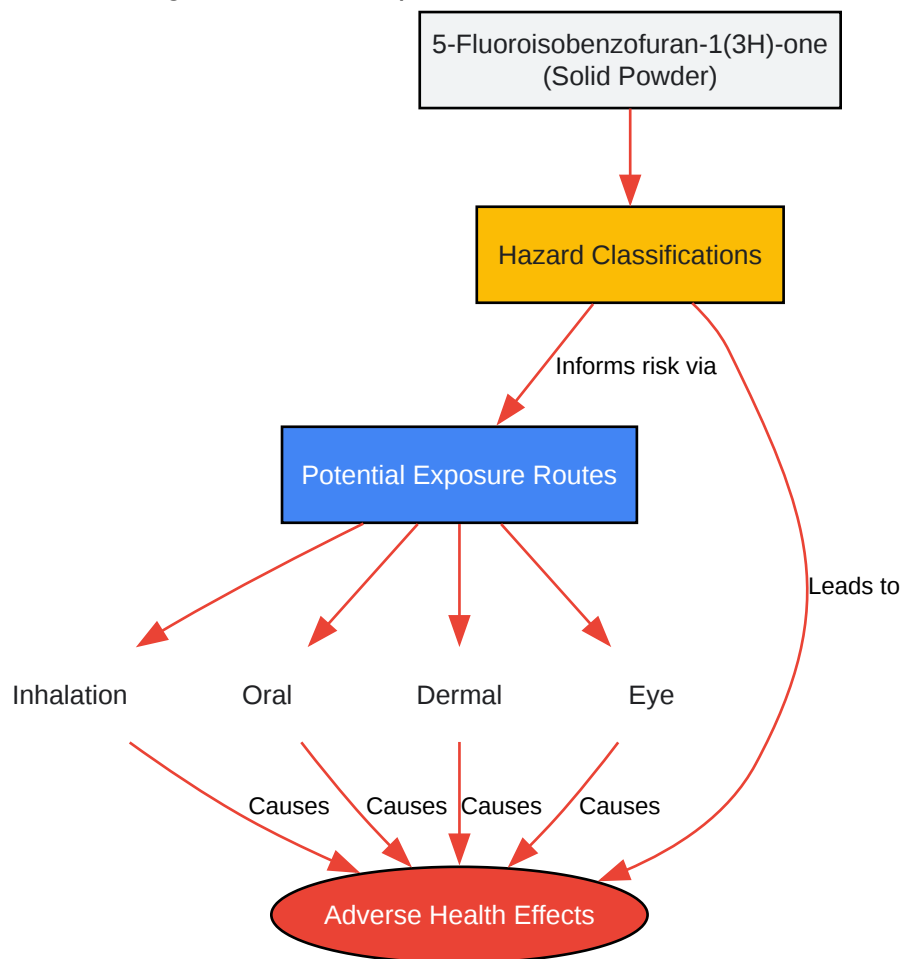
## Toxicological Information

Detailed toxicological studies for **5-Fluoroisobenzofuran-1(3H)-one** are not extensively documented in publicly available sources. The provided hazard statements indicate that the substance is harmful if swallowed and causes skin, eye, and respiratory irritation. To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[4] No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[4]

## Logical Relationship of Hazards

The hazards associated with this compound are interconnected, originating from its inherent chemical reactivity and physical form.

## Logical Relationship of Chemical Hazards



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Caption: Interrelation of hazard classifications, exposure routes, and health effects.

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## References

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